

Application Notes and Protocols for ICG-amine Administration in Animal Studies

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Compound of Interest

Compound Name: ICG-amine

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These application notes provide detailed protocols and dosage guidelines for the administration of Indocyanine Green (ICG) and its amine derivatives in preclinical animal studies. ICG is a near-infrared (NIR) fluorescent dye widely used for in vivo imaging applications, including tumor visualization, angiography, and sentinel lymph node mapping.^{[1][2][3]} **ICG-amine**, a derivative of ICG, allows for conjugation to molecules of interest.^{[1][4]}

Data Summary: ICG Administration and Dosage

The following tables summarize recommended dosages and administration parameters for ICG and its derivatives in various animal models based on published research.

Table 1: Recommended ICG Dosage for Rodent Models

Animal Model	Application	Administration Route	Dosage Range (mg/kg)	Vehicle/Solvent	Reference
Mouse	Tumor Imaging	Intravenous (tail vein)	1.0 - 4.0	Saline or PBS	[5] [6]
Near-Infrared Photoimmuno therapy	Intravenous (tail vein)	0.1 - 1.0	1:4 H ₂ O:PBS	[7]	
General In Vivo Imaging	Intravenous (tail vein)	2.0	ICG Solution	[8] [9]	
Colitis-Associated Colon Cancer Imaging	Intravenous	7.5	Not Specified	[10]	
Glioma Tumor Delivery	Intravenous (tail vein)	200 nmol in 0.15 mL	ICG Solution	[11]	
Rat	Choroidal Neovascularization Imaging	Intravenous	0.05 - 0.15	ICG/HS 15 Formulation	[12]
Pharmacokinetic Studies	Intravenous	0.39	Water	[13]	
Hepatic Disease Model	Intravenous	Not Specified	Not Specified	[14]	
Multi-angiosome Perforator Flap Harvest	Intravenous (femoral vein)	Not Specified	Not Specified	[15]	

Table 2: Recommended ICG Dosage for Larger Animal Models

Animal Model	Application	Administration Route	Dosage (mg/kg)	Vehicle/Solvent	Reference
Rabbit	Atherosclerotic Plaque Imaging	Intravenous	Not Specified	Saline	[4]
Pharmacokinetics	Intravenous	Not Specified	Not Specified	[16]	
Piglet	Laser-Assisted Blood Vessel Coagulation	Intravenous	Not Specified	Not Specified	[17]
Dog	Hepatic Function Evaluation	Intravenous	0.5	Not Specified	[18]

Experimental Protocols

Preparation of ICG-amine Solution

Proper preparation of the **ICG-amine** solution is critical for successful in vivo administration.

Materials:

- **ICG-amine** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)[1][4]
- Sterile Phosphate-Buffered Saline (PBS) or sterile water for injection[2][7]
- Sterile microcentrifuge tubes
- Vortex mixer

Protocol:

- Reconstitution of **ICG-amine**: Dissolve the **ICG-amine** powder in anhydrous DMSO to create a stock solution, typically at a concentration of 10-20 mM.[4] Mix thoroughly by vortexing or pipetting.[4] This stock solution should be prepared fresh and used promptly, as extended storage can reduce its activity.[4]
- Dilution for Injection: Based on the desired final dosage and injection volume, dilute the **ICG-amine** stock solution with a sterile vehicle such as PBS or saline.[2][7] For intravenous injections in mice, a final injection volume of 100-200 μ L is common.[5][6] Ensure the final concentration of DMSO in the injected solution is low (ideally <10%) to avoid toxicity.[4]
- Final Preparation: Visually inspect the final solution to ensure it is clear and free of particles.[2] The reconstituted solution should be used within 6 hours.[19]

Administration of ICG-amine

The most common route of administration for systemic imaging is intravenous injection.

a) Intravenous (IV) Tail Vein Injection in Mice/Rats

Materials:

- Animal restrainer
- Heat lamp or warming pad
- 27-30 gauge needle with a 1 mL syringe[20]
- 70% ethanol or isopropanol wipes
- Prepared **ICG-amine** solution

Protocol:

- Animal Preparation: Place the mouse or rat in a suitable restrainer. To dilate the tail veins and facilitate injection, warm the tail using a heat lamp or a warming pad for a few minutes.
- Vein Visualization: Gently wipe the tail with a 70% ethanol wipe to clean the injection site and improve visualization of the lateral tail veins.

- **Injection:** With the bevel of the needle facing up, carefully insert the needle into one of the lateral tail veins. A successful insertion is often indicated by a small flash of blood in the needle hub.
- **Administration:** Slowly inject the prepared **ICG-amine** solution. If significant resistance is met or a blister forms, the needle is not in the vein. In such a case, withdraw the needle and attempt the injection in a more proximal location on the same or opposite vein.
- **Post-Injection:** After successful injection, withdraw the needle and apply gentle pressure to the injection site with a sterile gauze pad to prevent bleeding. Monitor the animal for any immediate adverse reactions.

b) Other Administration Routes

- **Subcutaneous (SC) Injection:** For applications like lymph node mapping, ICG can be injected subcutaneously.^[15] Use a small, sharp needle (25-27G) to inject the solution into a skin fold, often in the scruff of the neck or the flank.^[20]
- **Intradermal (ID) Injection:** For specific applications such as melanoma imaging, intradermal injections may be used.^[21] This involves injecting a small volume of the ICG solution into the dermal layer of the skin.^[20]

Experimental Workflow and Imaging

The following diagram illustrates a typical workflow for an in vivo imaging experiment using **ICG-amine**.

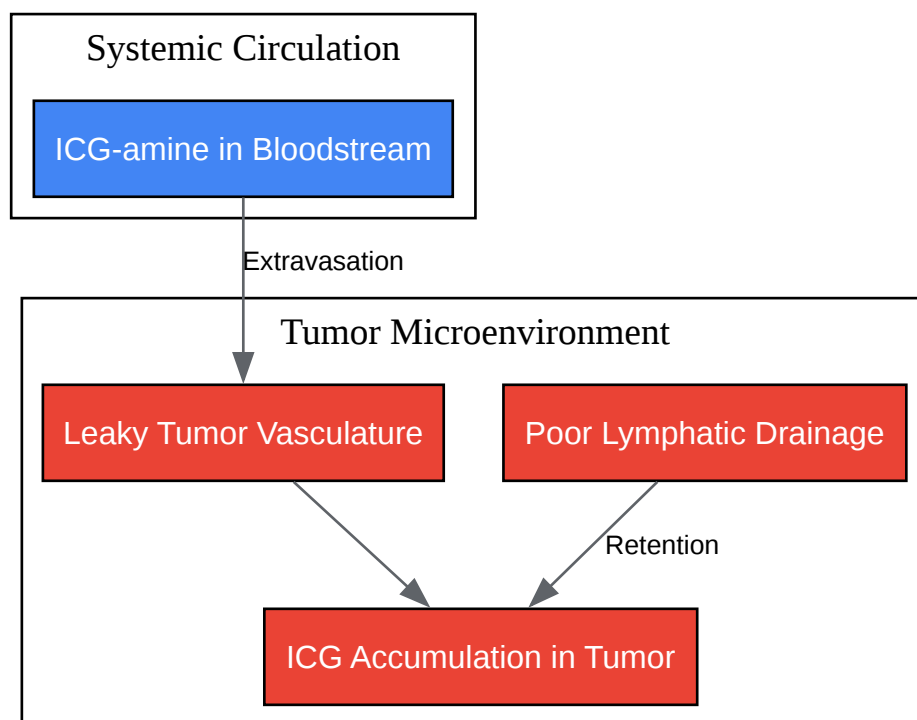


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Caption: Experimental workflow for **ICG-amine** based in vivo imaging.

Mechanism of Action: Enhanced Permeability and Retention (EPR) Effect

In the context of tumor imaging, the accumulation of ICG is often attributed to the Enhanced Permeability and Retention (EPR) effect. This is a passive targeting mechanism.



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Caption: Simplified diagram of the EPR effect for ICG accumulation in tumors.

Important Considerations

- **Toxicity:** ICG has minimal toxicity and is rapidly cleared by the liver.[3][4] However, it is essential to adhere to recommended dosages to avoid potential adverse effects. The total dose should generally be kept below 2 mg/kg in clinical settings, providing a safety reference for preclinical studies.[19]
- **Pharmacokinetics:** ICG binds tightly to plasma proteins and is cleared from circulation with a half-life of 150 to 180 seconds.[4] This rapid clearance should be considered when planning imaging time points.

- Imaging System: A near-infrared (NIR) imaging system with appropriate excitation (around 780 nm) and emission (around 830 nm) filters is required for fluorescence detection.[2][7]
- Controls: Appropriate control groups, such as animals receiving the vehicle alone or non-tumor-bearing animals receiving **ICG-amine**, should be included in the experimental design.

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